

Application Notes and Protocols: Desmethyl Ferroquine Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Desmethyl ferroquine*

CAS No.: 903546-18-9

Cat. No.: B3182555

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed guide for the preparation, handling, and storage of **desmethyl ferroquine** (FQ-100) stock solutions for research applications. **Desmethyl ferroquine**, the active metabolite of the antimalarial drug ferroquine, is a critical tool in drug development and parasitology research.[1][2] Accurate and consistent preparation of stock solutions is paramount for obtaining reproducible experimental results. This guide outlines the necessary materials, a step-by-step protocol for solubilization, stability and storage conditions, and essential safety precautions.

Introduction

Desmethyl ferroquine (CAS No: 903546-18-9) is the primary and active metabolite of ferroquine, a novel 4-aminoquinoline antimalarial agent.[1][2] It demonstrates significant activity against both chloroquine-susceptible and -resistant strains of *Plasmodium falciparum*. Understanding its mechanism of action and potential therapeutic applications requires precise and reliable experimental setups, which begin with the correct preparation of stock solutions. A

stock solution is a concentrated solution that is diluted to a lower concentration for actual use. Preparing a stock solution is advantageous as it saves time, minimizes resource wastage, and ensures greater accuracy in concentration compared to weighing small amounts of solute repeatedly.

Properties of Desmethyl Ferroquine

A summary of the key physical and chemical properties of **desmethyl ferroquine** is presented in Table 1. This information is crucial for accurate calculations and handling of the compound.

Table 1: Physical and Chemical Properties of **Desmethyl Ferroquine**

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₂ ClFeN ₃	[1]
Molecular Weight	419.73 g/mol	[1][3]
Appearance	Solid	
Purity	≥98%	[3]
CAS Number	903546-18-9	[1][3]

Solubility and Recommended Solvents

The solubility of **desmethyl ferroquine** is a critical factor in the preparation of a homogenous stock solution. Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions for in vitro studies.

Table 2: Solubility of **Desmethyl Ferroquine**

Solvent	Solubility	Remarks	Reference
DMSO	2.5 mg/mL (5.96 mM)	Requires ultrasonication for complete dissolution.	[1]
Water	< 0.1 mg/mL	Insoluble.	[1]

Experimental Protocol: Preparation of a 5 mM Desmethyl Ferroquine Stock Solution in DMSO

This protocol details the steps for preparing a 5 mM stock solution of **desmethyl ferroquine** in DMSO. This concentration is a common starting point for serial dilutions in various experimental assays.

Materials:

- **Desmethyl ferroquine** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Weighing paper or boat
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Determine the required mass of **Desmethyl Ferroquine**:
 - The molecular weight of **desmethyl ferroquine** is 419.73 g/mol .
 - To prepare a 5 mM (0.005 mol/L) stock solution, the required mass can be calculated using the following formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 1 mL (0.001 L) of a 5 mM stock solution: $\text{Mass (mg)} = 5 \text{ mM} \times 1 \text{ mL} \times 419.73 \text{ g/mol} = 2.09865 \text{ mg}$ It is advisable to prepare a larger volume (e.g., 5 mL or

10 mL) to improve weighing accuracy. For 5 mL of a 5 mM solution, you would need 10.49 mg.

- Weighing the Compound:
 - Tare the analytical balance with a clean weighing boat.
 - Carefully weigh the calculated amount of **desmethyl ferroquine** powder. Due to the hazardous nature of quinoline derivatives, it is recommended to perform this step in a chemical fume hood.
- Dissolution:
 - Transfer the weighed **desmethyl ferroquine** powder into an appropriately sized sterile microcentrifuge tube or amber glass vial.
 - Add the required volume of DMSO to the tube. For example, if you weighed 2.1 mg of the compound, you would add approximately 1 mL of DMSO to achieve a 5 mM concentration.
 - Briefly vortex the solution to initiate dissolution.
- Ultrasonication:
 - Place the tube in an ultrasonic water bath.
 - Sonicate the solution until the **desmethyl ferroquine** is completely dissolved. This may take several minutes. Visually inspect the solution to ensure no solid particles remain.
- Storage:
 - Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of the **desmethyl ferroquine** stock solution.

Table 3: Storage and Stability of **Desmethyl Ferroquine**

Form	Storage Temperature	Stability	Reference
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent (DMSO)	-80°C	6 months	[1]
-20°C	1 month	[1]	

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to store the stock solution in single-use aliquots at -80°C.

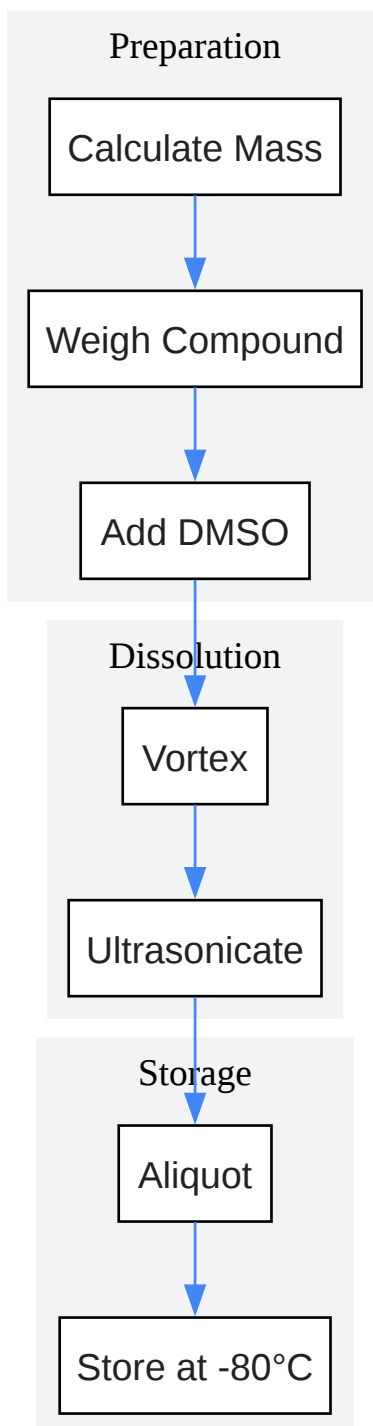
Safety Precautions

Desmethyl ferroquine is a quinoline derivative and should be handled with care. While a specific Material Safety Data Sheet (MSDS) for **desmethyl ferroquine** is not readily available, safety precautions for structurally similar quinoline compounds should be strictly followed.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety goggles with side shields, and chemical-resistant gloves (e.g., nitrile) when handling **desmethyl ferroquine**.
- **Engineering Controls:** All weighing and solution preparation should be conducted in a certified chemical fume hood to avoid inhalation of the powder or aerosols. Ensure an eyewash station and safety shower are readily accessible.
- **Handling:** Avoid contact with skin and eyes. Do not ingest or inhale. Wash hands thoroughly after handling.
- **Disposal:** Dispose of all waste materials, including empty containers, contaminated PPE, and unused solutions, as hazardous chemical waste according to your institution's guidelines.

Visualized Workflows

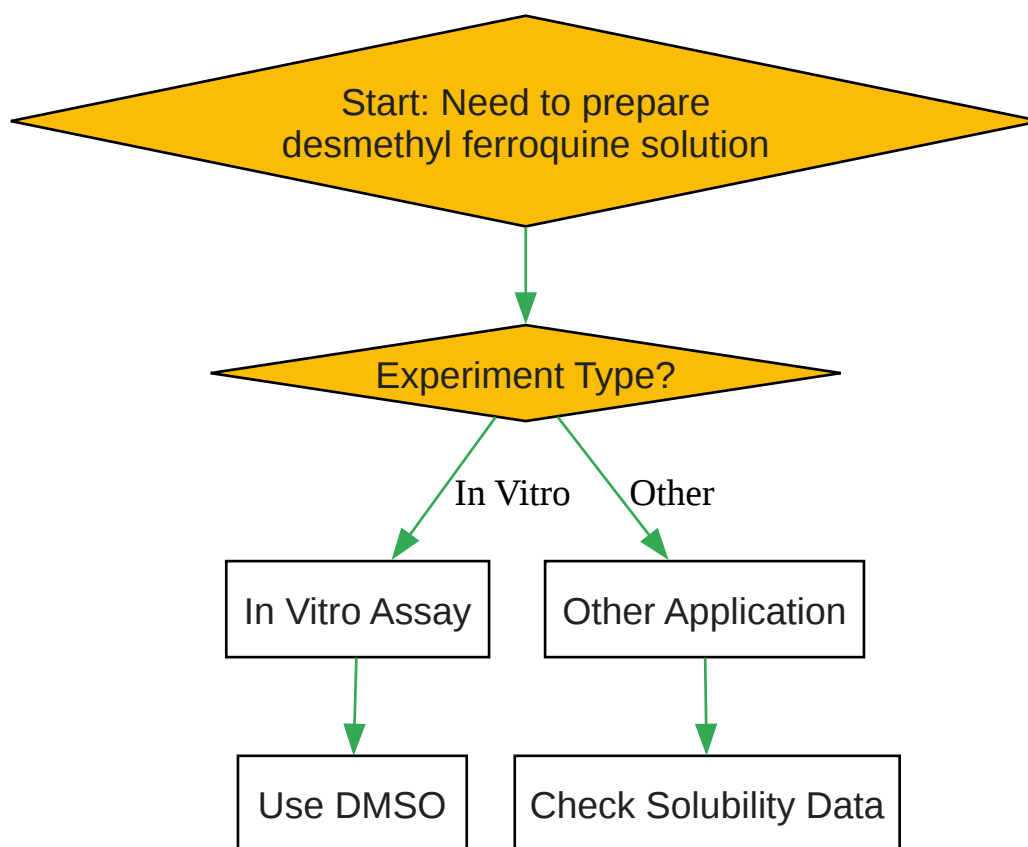
Diagram 1: **Desmethyl Ferroquine** Stock Solution Preparation Workflow



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Caption: Workflow for preparing **desmethyl ferroquine** stock solution.

Diagram 2: Solvent Selection Logic



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Caption: Decision tree for solvent selection.

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